H-Pro-Phe-Me Trifluoroacetate: A Guide for Drug Discovery Professionals

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Compound of Interest	
Compound Name:	*H-Pro-Phe-Me trifluoroactate*
CAS No.:	*149673-08-5*
Cat. No.:	*B583682*

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Introduction: The Potential of Dipeptide Scaffolds in Modern Drug Discovery

In the landscape of contemporary drug discovery, dipeptides and their derivatives have emerged as compelling scaffolds for the development of novel therapeutics.[1] Their appeal lies in their inherent biological relevance, potential for oral activity due to specific transporters, and the capacity for straightforward chemical modification.[2] This guide focuses on H-Pro-Phe-Me trifluoroacetate, a dipeptide derivative with latent potential in various therapeutic areas. While direct research on this specific molecule is nascent, this document synthesizes current knowledge on the Pro-Phe motif, the implications of C-terminal methylation, and the critical role of the trifluoroacetate counterion to provide a comprehensive resource for researchers.

The Pro-Phe (Proline-Phenylalanine) sequence is a recurring motif in bioactive peptides and proteins, contributing to specific conformations that are crucial for molecular recognition and signaling.[3] The inherent rigidity of the proline residue, combined with the aromatic nature of phenylalanine, imparts unique structural constraints that can be exploited in drug design.[4][5] This document will provide a detailed exploration of H-Pro-Phe-Me trifluoroacetate, offering

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insights into its potential applications, protocols for its handling and characterization, and a critical discussion of the often-overlooked influence of the trifluoroacetate counterion.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	$C_{14}H_{18}N_2O_3 \cdot CF_3COOH$	Inferred
Molecular Weight	262.30 g/mol (peptide) + 114.02 g/mol (TFA) = 376.32 g/mol	[6]
Appearance	Typically a white to off-white lyophilized powder	[6]
Solubility	Generally soluble in aqueous solutions, with solubility enhanced by the TFA salt. For hydrophobic peptides, dissolving in a small amount of DMSO followed by aqueous dilution is recommended.	[6][7]

Potential Therapeutic Applications and Underlying Rationale

While specific studies on H-Pro-Phe-Me trifluoroacetate are limited, the biological activities of the parent dipeptide, H-Pro-Phe-OH, and related structures provide a strong basis for hypothesizing its therapeutic potential.

Neurotransmission and Neurological Disorders

Phenylalanine is a direct precursor to tyrosine, which is subsequently converted to neurotransmitters such as dopamine, norepinephrine, and epinephrine.[8][9] The Pro-Phe dipeptide may therefore influence catecholaminergic pathways in the brain.[8] The methyl ester modification in H-Pro-Phe-Me could potentially enhance its lipophilicity, facilitating its passage across the blood-brain barrier and increasing its bioavailability in the central nervous system.

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This suggests a potential role in neurological and psychiatric disorders where these neurotransmitter systems are dysregulated.

Anticancer and Antiviral Activity

The Pro-Phe sequence is a key component of some cyclic peptides with demonstrated anticancer activity, particularly against melanoma.[3] The rigid structure imposed by the Pro-Phe motif is thought to be crucial for its interaction with therapeutic targets.[3] Furthermore, synthetic analogues of Phe-Pro have shown potential as anti-HIV agents.[10] The investigation of H-Pro-Phe-Me as a potential lead in these areas is therefore a rational avenue for research.

Enzyme Inhibition

H-Phe-Pro-OH is a known substrate for prolidase, an enzyme involved in the final stages of collagen degradation.[6] Derivatives of this dipeptide could be designed as inhibitors of prolidase or other proteases, with potential applications in fibrotic diseases or other conditions characterized by dysregulated extracellular matrix turnover.

The Critical Role of the Trifluoroacetate (TFA) Counterion

Peptides synthesized via solid-phase peptide synthesis (SPPS) are typically cleaved from the resin and purified using trifluoroacetic acid (TFA), resulting in the final product being a TFA salt.[2][11] It is imperative for researchers to understand that the TFA counterion is not inert and can significantly impact experimental outcomes.

Potential for Biological Interference

Residual TFA can exhibit biological activity on its own, potentially confounding the interpretation of in vitro and in vivo experiments.[12][13] For instance, TFA has been shown to act as an allosteric modulator of the glycine receptor.[13] Therefore, attributing the entire observed biological effect solely to the peptide component may be erroneous.

Physicochemical Effects

The presence of the TFA counterion affects the physicochemical properties of the peptide, including its solubility and stability.[12] It also contributes to the overall mass of the product,

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which must be accounted for when preparing solutions of a specific molarity.[2]

Mitigation Strategies: Counterion Exchange

For sensitive biological assays, it is highly recommended to perform a counterion exchange to replace TFA with a more biologically compatible counterion, such as hydrochloride (HCl) or acetate.[11]

Experimental Protocols

Protocol 1: Solid-Phase Synthesis of H-Pro-Phe-Me

This protocol outlines the manual synthesis of H-Pro-Phe-Me on a solid support.

Materials:

- Fmoc-Phe-Wang resin
- Fmoc-Pro-OH
- N,N'-Diisopropylcarbodiimide (DIC)
- OxymaPure®
- 20% Piperidine in DMF
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Methanol (MeOH)
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Water (H_2O)

Procedure:

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- Resin Swelling: Swell Fmoc-Phe-Wang resin in DMF for 30 minutes.
- Fmoc Deprotection: Treat the resin with 20% piperidine in DMF for 5 minutes, followed by a second treatment for 15 minutes to remove the Fmoc protecting group from phenylalanine. Wash the resin thoroughly with DMF and DCM.
- Proline Coupling:
  - Pre-activate Fmoc-Pro-OH (3 eq.) with DIC (3 eq.) and OxymaPure® (3 eq.) in DMF for 5 minutes.
  - Add the activated amino acid solution to the resin and shake for 2 hours.
  - Perform a Kaiser test to confirm complete coupling. If the test is positive, repeat the coupling step.
- Final Fmoc Deprotection: Remove the Fmoc group from the N-terminal proline using 20% piperidine in DMF as described in step 2.
- Cleavage and C-terminal Methylation:
  - Prepare a cleavage cocktail of 95% TFA, 2.5% TIS, and 2.5% H_2O.
  - Treat the resin with the cleavage cocktail for 2 hours. This step also facilitates the formation of the methyl ester in the presence of residual methanol from washing steps or by the addition of methanol to the cleavage cocktail. For more controlled methylation, the peptide can be cleaved from the resin first, and then esterified in a solution of methanolic HCl.
- Peptide Precipitation and Purification:
  - Filter the resin and collect the filtrate.
  - Precipitate the peptide by adding cold diethyl ether.
  - Centrifuge to pellet the peptide, decant the ether, and repeat the wash.
  - Dry the peptide pellet under vacuum.

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- Purify the crude peptide by reverse-phase high-performance liquid chromatography (RP-HPLC) using a water/acetonitrile gradient containing 0.1% TFA.

- Lyophilization: Lyophilize the pure fractions to obtain H-Pro-Phe-Me as a TFA salt.

Diagram: Solid-Phase Peptide Synthesis Workflow



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Caption: Workflow for the solid-phase synthesis of H-Pro-Phe-Me trifluoroacetate.

Protocol 2: Counterion Exchange from TFA to HCl

This protocol describes the process of exchanging the trifluoroacetate counterion for hydrochloride.[2]

Materials:

- H-Pro-Phe-Me trifluoroacetate
- 10 mM Hydrochloric acid (HCl) solution
- Ultrapure water
- Lyophilizer

Procedure:

- Dissolution: Dissolve the lyophilized H-Pro-Phe-Me trifluoroacetate in a minimal amount of ultrapure water.
- Acidification: Add a 10 mM HCl solution to the peptide solution. The volume of HCl solution should be sufficient to ensure a significant excess of chloride ions.

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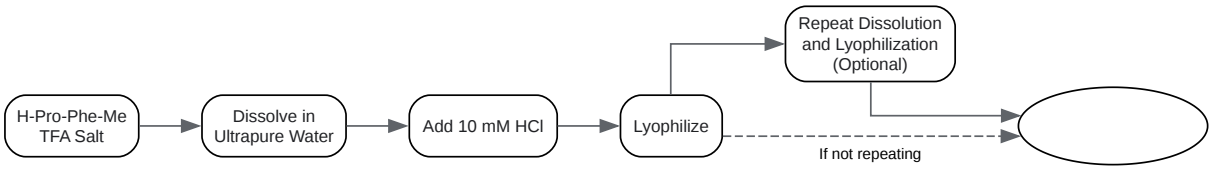
- Lyophilization: Freeze the solution and lyophilize until all the liquid is removed. The repeated lyophilization from an HCl solution helps to sublime the more volatile TFA as trifluoroacetic acid, leaving behind the peptide as its hydrochloride salt.
- Repeat (Optional): For complete removal of TFA, the dissolution and lyophilization steps with 10 mM HCl can be repeated 2-3 times.
- Final Product: The resulting white powder is H-Pro-Phe-Me hydrochloride.

Diagram: Counterion Exchange Process



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Caption: A schematic of the counterion exchange from trifluoroacetate to hydrochloride.

Protocol 3: Characterization of H-Pro-Phe-Me

Accurate characterization is essential to confirm the identity, purity, and quantity of the synthesized peptide.

1. High-Performance Liquid Chromatography (HPLC):

- Purpose: To assess the purity of the peptide.[14]
- System: A reverse-phase HPLC system with a C18 column.
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.
- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 30 minutes.

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- Detection: UV detection at 214 nm and 280 nm.
- Expected Outcome: A single major peak indicating a pure compound.

2. Mass Spectrometry (MS):

- Purpose: To confirm the molecular weight of the peptide.[15]
- Technique: Electrospray ionization (ESI) or matrix-assisted laser desorption/ionization (MALDI).
- Expected m/z: For the protonated peptide $[M+H]^+$, the expected mass-to-charge ratio would be approximately 263.14.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Purpose: To confirm the structure of the peptide and the presence of the methyl ester.
- Technique: ^1H NMR and ^{13}C NMR in a suitable deuterated solvent (e.g., DMSO-d_6 or D_2O).
- Expected Signals: Characteristic peaks for the proline and phenylalanine residues, and a singlet around 3.6-3.7 ppm corresponding to the methyl ester protons.

4. Quantification of Residual TFA:

- Purpose: To determine the amount of residual TFA after counterion exchange.
- Technique: Ion chromatography is a sensitive method for quantifying TFA.[16]

Conclusion and Future Directions

H-Pro-Phe-Me trifluoroacetate represents a dipeptide derivative with significant, albeit largely unexplored, potential in drug discovery. Its structural similarity to bioactive motifs suggests that it could be a valuable starting point for the development of novel therapeutics in oncology, neurology, and infectious diseases. This guide provides a foundational framework for researchers interested in exploring this molecule, from its synthesis and characterization to a critical understanding of the role of its counterion.

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Future research should focus on the systematic evaluation of the biological activities of H-Pro-Phe-Me and its analogues in relevant in vitro and in vivo models. A thorough investigation into its mechanism of action, pharmacokinetic profile, and structure-activity relationships will be crucial for unlocking its full therapeutic potential. It is our hope that this document will serve as a valuable resource to stimulate and guide these future endeavors.

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